

Mc-MMAD Synthesis and Purification: A Technical Overview for Drug Development Professionals

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Compound of Interest

Compound Name: *Mc-MMAD*

Cat. No.: *B608884*

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An in-depth guide to the synthesis and purification of Maleimidocaproyl-Monomethylauristatin D (**Mc-MMAD**), a pivotal component in the development of next-generation Antibody-Drug Conjugates (ADCs).

Introduction

Maleimidocaproyl-Monomethylauristatin D (**Mc-MMAD**) is a highly potent cytotoxic agent combined with a linker, designed for covalent attachment to monoclonal antibodies (mAbs) or other targeting moieties. As a key component of Antibody-Drug Conjugates (ADCs), **Mc-MMAD** facilitates the targeted delivery of the powerful antimitotic agent, Monomethylauristatin D (MMAD), to cancer cells, thereby minimizing systemic toxicity and enhancing therapeutic efficacy. This technical guide provides a comprehensive overview of the synthesis and purification of **Mc-MMAD**, intended for researchers, scientists, and professionals in the field of drug development.

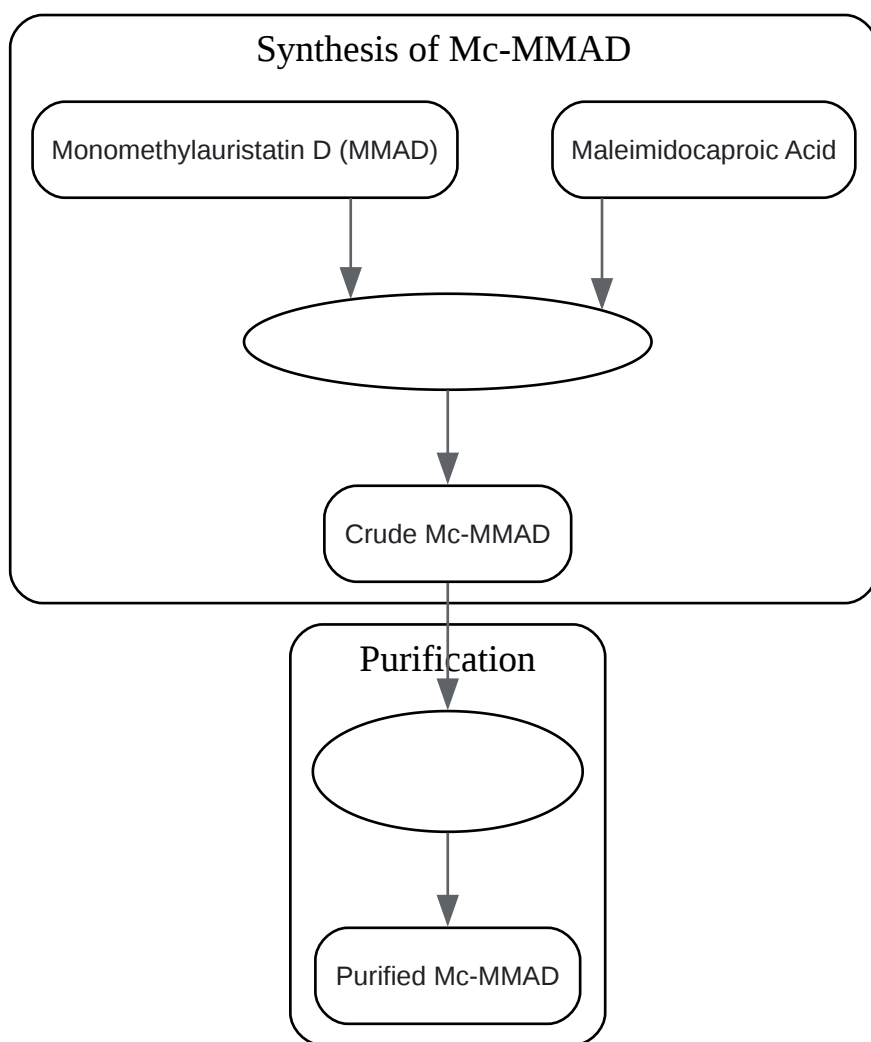
Physicochemical Properties of Mc-MMAD

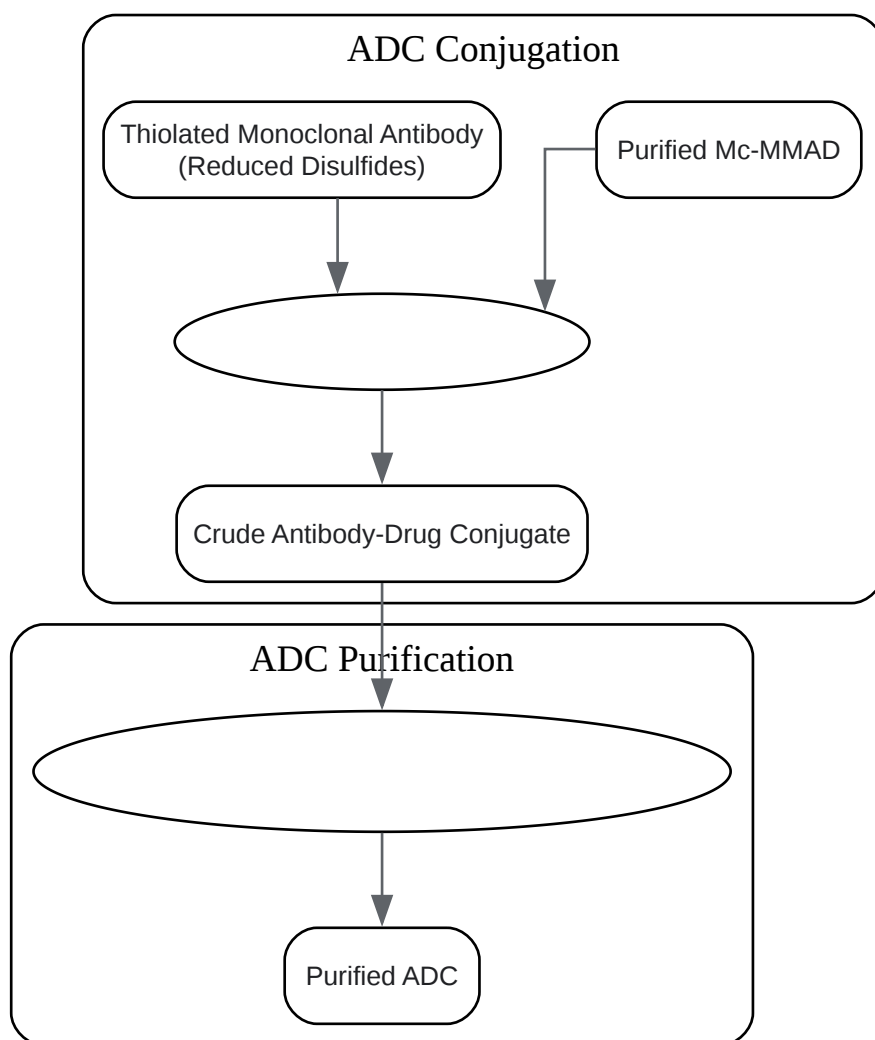
A summary of the key physicochemical properties of **Mc-MMAD** is presented in the table below, providing essential data for its handling and characterization.

Property	Value
CAS Number	1401963-15-2[1]
Molecular Formula	C ₅₁ H ₇₇ N ₇ O ₉ S[1][2]
Molecular Weight	964.26 g/mol [2][3][4]
Appearance	Solid powder[1]
Purity	>98% (typical)[1]
Solubility	Soluble in DMSO (≥ 80 mg/mL)[3][4]
Storage Conditions	Powder: -20°C for 3 years. In solvent: -80°C for 6 months[4]

Synthesis of Mc-MMAD

The synthesis of **Mc-MMAD** is a multi-step process that involves the covalent coupling of the maleimidocaproyl (Mc) linker to the N-terminus of Monomethylauristatin D (MMAD). The overall synthetic workflow is depicted in the diagram below.





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